

Bisandrographolide A stock solution preparation

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Compound Focus: Bisandrographolide A

CAS No.: 160498-00-0

Cat. No.: S1540882

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Chemical Profile & Solution Preparation

Bisandrographolide A is a natural diterpenoid isolated from the herb *Andrographis paniculata* [1]. It has gained research interest for its specific activation of TRPV4 ion channels [1].

The table below summarizes its core chemical properties and stock solution preparation details.

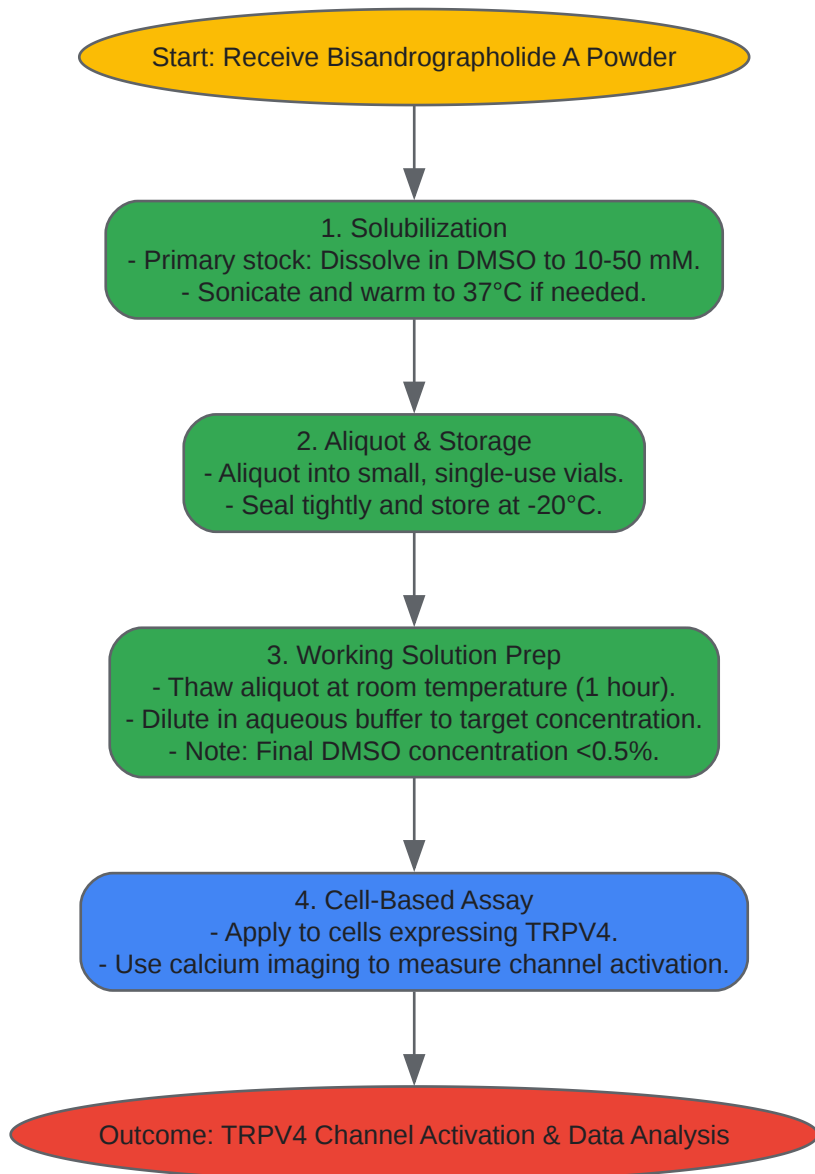
Property	Specification
CAS Number	160498-00-0 [1]
Molecular Formula	C ₄₀ H ₅₆ O ₈ [1]
Molecular Weight	664.88 g/mol [1]
Source	Herbs of <i>Andrographis paniculata</i> (Burm. f.) Nees [1]
Physical Form	Powder [1]
Purity	≥98% [1]
Recommended Solvents	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone [1]

Property	Specification
Storage Condition	Desiccate at -20°C; stock solutions can be stored at -20°C for up to two weeks [1]

Experimental Protocol & Workflow

The following diagram outlines the key stages of working with **Bisandrographolide A**, from sample preparation to application in a cell-based assay.

Bisandrographolide A Experimental Workflow



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Detailed Methodology

- **Solubilization:** Briefly centrifuge the original vial before opening to ensure the powder is at the bottom. For a 10 mM primary stock solution in DMSO, add the appropriate volume of pure DMSO directly to the vial to dissolve the powder. Gently vortex and warm the tube to 37°C in a water bath with brief sonication to aid dissolution [1].
- **Aliquot and Storage:** Once fully dissolved, immediately aliquot the stock solution into small, single-use vials to avoid repeated freeze-thaw cycles. Tightly seal the vials and store them at -20°C. Under

these conditions, the stock solution is typically stable for up to two weeks [1].

- **Working Solution Preparation:** On the day of the experiment, take one aliquot from the -20°C freezer and allow it to equilibrate to room temperature for at least one hour before opening. Dilute the primary stock into your pre-warmed physiological assay buffer to the final working concentration. Note that the final concentration of DMSO in the cell assay should generally be kept below 0.5% to minimize solvent toxicity [1].
- **Cell-Based Assay (Calcium Imaging):** This protocol is based on the seminal study that identified **Bisandrographolide A** as a TRPV4 activator [1].
 - **Cell Culture:** Use HEK293T cells transiently or stably transfected with a TRPV4 expression plasmid. As a control, include non-transfected cells or cells treated with the vehicle (DMSO) only.
 - **Dye Loading:** Incubate cells with a calcium-sensitive fluorescent dye according to the manufacturer's instructions.
 - **Compound Application:** Gently add the prepared working solution of **Bisandrographolide A** to the cells while continuously monitoring fluorescence.
 - **Data Analysis:** Analyze the change in fluorescence intensity over time to confirm TRPV4-specific activation. The expected half-maximal effective concentration (EC₅₀) for **Bisandrographolide A** on TRPV4 is between 790 and 950 nM [1].

Key Research Findings & Notes

- **Specificity:** **Bisandrographolide A** is a highly specific agonist for TRPV4 channels. It does not activate or block the closely related TRPV1, TRPV2, or TRPV3 channels. Another abundant compound from the same plant, andrographolide, does not share this activity [1].
- **Mechanism:** Experiments on cell-free membrane patches have shown that **Bisandrographolide A** can activate TRPV4 channels in a membrane-delimited manner, suggesting it may interact directly with the channel or a closely associated component [1].
- **Handling Notes:** Before opening, always gently tap the vial to ensure the powder is at the bottom. For liquid handling, centrifuge small vials at low speed (e.g., 500 x g) to gather the liquid at the bottom to prevent loss and contamination [1].

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References

1. A | CAS:160498-00-0 | Manufacturer ChemFaces Bisandrographolide [chemfaces.com]

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